

Topic: High-Efficiency Extraction of Phyllanthin from *Phyllanthus amarus*

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Compound of Interest

Compound Name: *Phyllanthine*

Cat. No.: B137656

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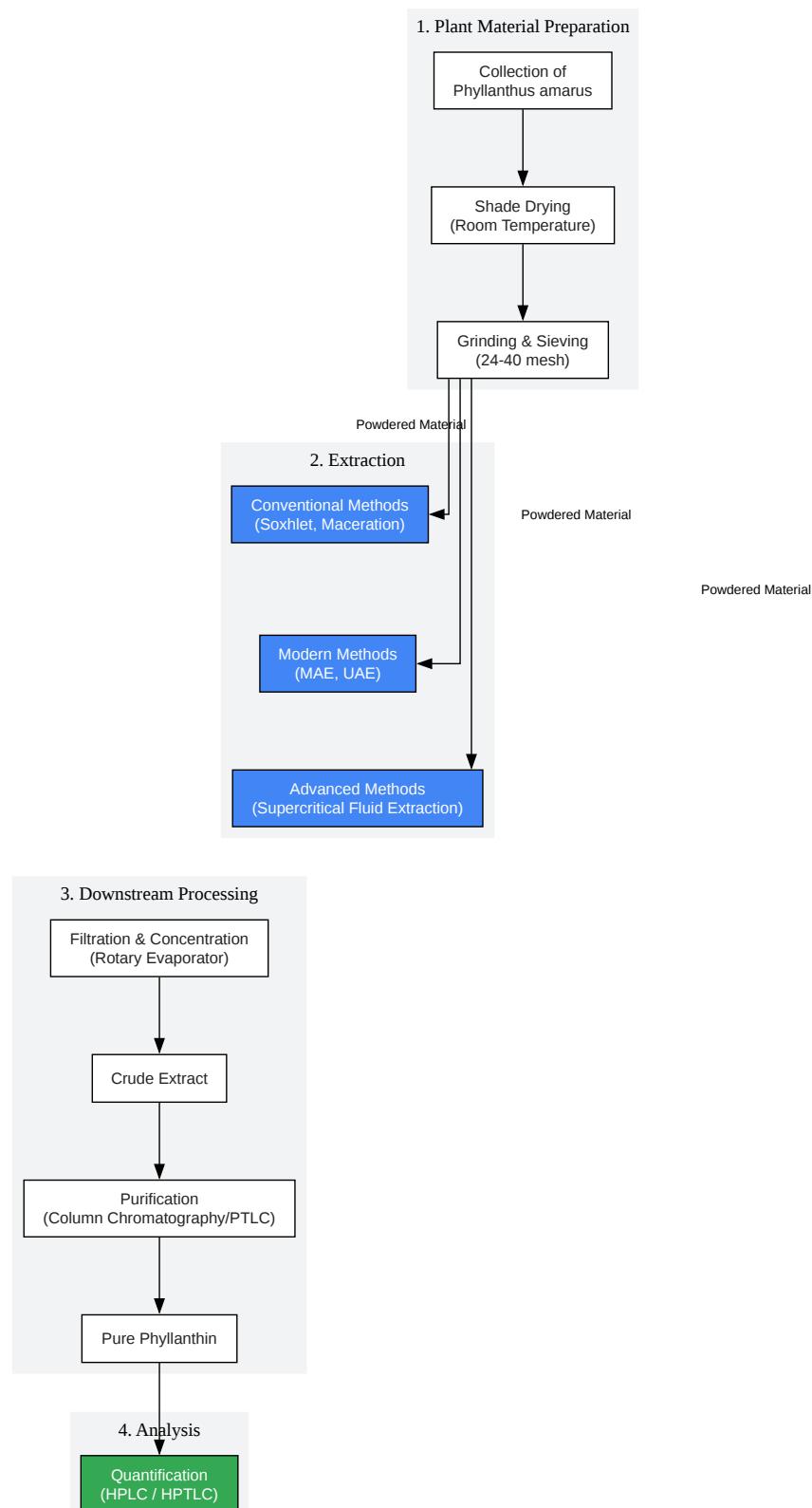
Audience: Researchers, scientists, and drug development professionals.

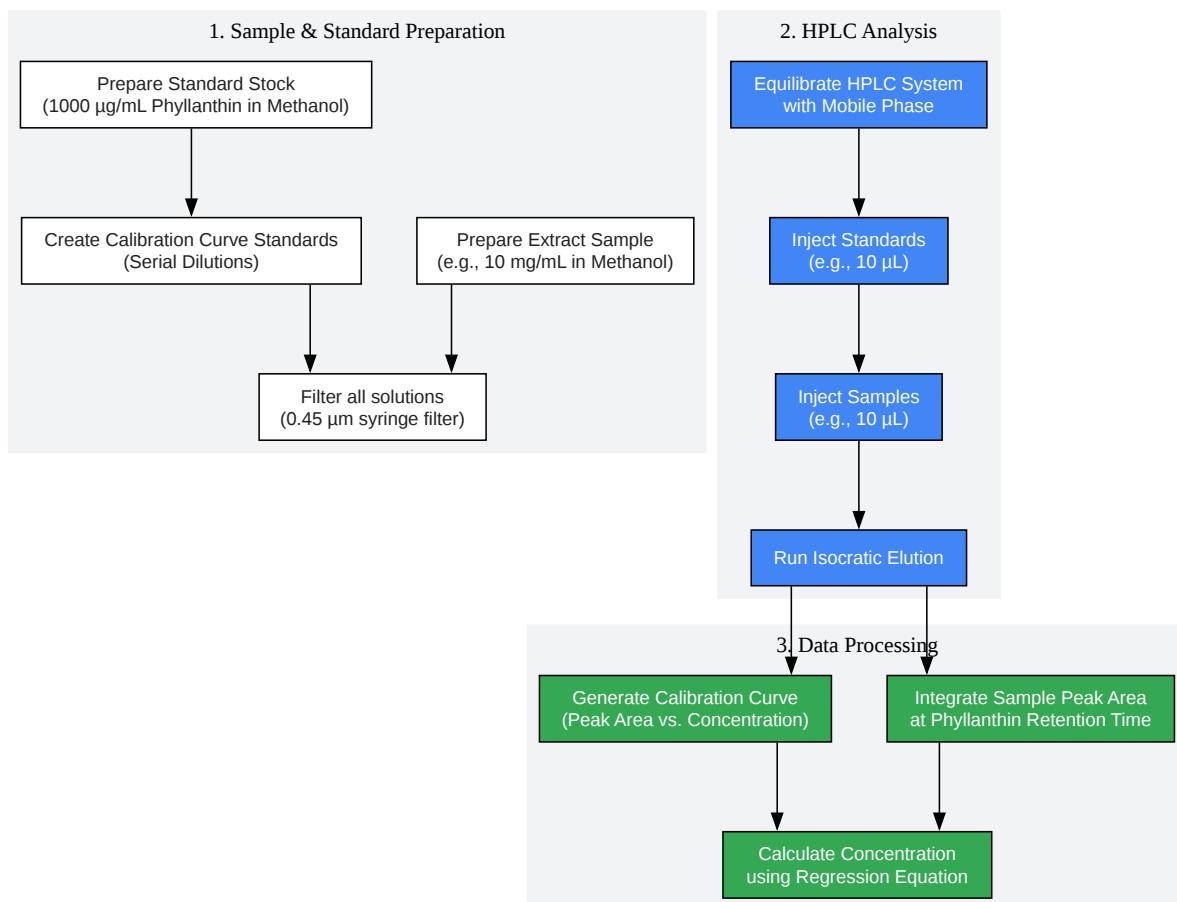
Abstract

Phyllanthin, a primary bioactive lignan found in *Phyllanthus amarus*, is recognized for a wide spectrum of pharmacological activities, including potent hepatoprotective, antiviral, and anti-inflammatory properties.^[1] The efficient extraction and isolation of this compound are critical for research and the development of new therapeutics. This document provides detailed, step-by-step protocols for various methods of phyllanthin extraction, from conventional to advanced techniques. It includes quantitative data on extraction yields and a standardized protocol for the analytical quantification of phyllanthin using High-Performance Liquid Chromatography (HPLC).

General Experimental Workflow

The overall process for extracting phyllanthin from *Phyllanthus amarus* involves several key stages, from initial plant preparation to the final analysis of the purified compound. The specific techniques employed can be adapted based on available equipment and desired extract purity.



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References

- 1. hrcak.srce.hr [hrcak.srce.hr]
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